

# 1,1-Dichloroethane proper disposal procedures

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## Compound of Interest

Compound Name: **1,1-Dichloroethane**

Cat. No.: **B072308**

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Proper disposal of **1,1-dichloroethane** is critical for ensuring laboratory safety, protecting environmental health, and maintaining regulatory compliance. As a flammable and hazardous chemical, it requires a systematic approach to waste management from the point of generation to its final disposition by licensed professionals. This guide provides essential safety information and a step-by-step protocol for researchers, scientists, and drug development professionals to handle and dispose of **1,1-dichloroethane** waste safely.

## Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to adhere to strict safety protocols to minimize exposure and mitigate risks. **1,1-Dichloroethane** is a highly flammable liquid and is harmful if swallowed or inhaled.[1][2]

### Personal Protective Equipment (PPE):

- Gloves: Wear chemical-resistant gloves, such as nitrile rubber.[3]
- Eye Protection: Use safety goggles or a face shield.[3]
- Protective Clothing: A lab coat or a chemical-resistant apron and closed-toe shoes are mandatory.[3]

### Handling and Storage:

- Ventilation: Always handle **1,1-dichloroethane** in a well-ventilated area, preferably inside a chemical fume hood, to prevent vapor inhalation.[3]

- Ignition Sources: Keep the chemical away from heat, sparks, open flames, and any other potential ignition sources.[\[1\]](#)[\[4\]](#)[\[5\]](#) All electrical equipment used should be explosion-proof.[\[2\]](#)[\[4\]](#)
- Static Discharge: Ground and bond containers and receiving equipment during transfer to prevent the buildup of static electricity.[\[4\]](#)[\[5\]](#)[\[6\]](#) Use non-sparking tools.[\[4\]](#)[\[6\]](#)
- General Practices: Avoid contact with skin and eyes.[\[4\]](#) Do not eat, drink, or smoke in areas where the chemical is handled.[\[4\]](#)[\[6\]](#)

## Step-by-Step Laboratory Disposal Protocol

**1,1-Dichloroethane** must be managed as hazardous waste.[\[3\]](#)[\[7\]](#) It should never be disposed of down the drain or mixed with regular trash.[\[1\]](#)[\[8\]](#)

### 1. Waste Segregation:

- Classify waste containing **1,1-dichloroethane** as "Halogenated Organic Waste."[\[3\]](#)[\[9\]](#)
- It is crucial to keep halogenated waste separate from non-halogenated organic waste streams to ensure safe and cost-effective disposal by licensed contractors.[\[3\]](#)[\[8\]](#)

### 2. Containerization:

- Select a clean, dry, and chemically compatible waste container with a secure, tight-fitting lid.[\[3\]](#)[\[9\]](#) The original product container is often a suitable choice if it is in good condition.[\[3\]](#)
- Do not overfill the container; a general guideline is to fill it to no more than 75% capacity to allow for vapor expansion.[\[9\]](#)

### 3. Labeling:

- Clearly label the waste container with the words "Hazardous Waste."[\[3\]](#)
- The label must include the full chemical name, "**1,1-Dichloroethane**," and the approximate concentration if it is part of a solution.[\[3\]](#)

### 4. Storage:

- Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.<sup>[3]</sup> This area should be at or near the point of waste generation and under the control of laboratory personnel.<sup>[3]</sup>
- The SAA must have secondary containment, such as a tray, to contain any potential leaks.<sup>[3]</sup>

#### 5. Arranging for Disposal:

- When the waste container is full or reaches the institutional time limit for accumulation, contact your facility's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal service.<sup>[3]</sup>
- Complete all required paperwork, such as a hazardous waste pickup request form, providing accurate details about the waste composition.<sup>[3]</sup>

## Quantitative Data and Regulatory Information

The following table summarizes key quantitative and regulatory data for **1,1-dichloroethane**.

Parameter	Value / Information	Source
Hazard Classification	Highly Flammable Liquid (Category 2)	<a href="#">[2]</a>
Acute Toxicity, Oral (Category 4)		<a href="#">[2]</a>
Serious Eye Irritation (Category 2A)		<a href="#">[2]</a>
Specific Target Organ Toxicity, Single Exposure (Category 3)		<a href="#">[2]</a>
Harmful to aquatic life with long-lasting effects		<a href="#">[1]</a>
Regulatory Framework	Resource Conservation and Recovery Act (RCRA)	<a href="#">[3]</a> <a href="#">[10]</a>
Reportable Quantity (RQ)	1,000 lbs (453.6 kg)	<a href="#">[11]</a>
DOT Number	UN 2362	<a href="#">[7]</a>

## Spill and Emergency Procedures

In the event of a spill, immediate and appropriate action is necessary.

- Evacuate and Secure: Alert personnel in the immediate area and control access. Remove all ignition sources.[\[12\]](#)
- Ventilate: Ensure the area is well-ventilated.
- Containment: For small spills, absorb the material with an inert, non-combustible absorbent such as sand, vermiculite, or diatomite.[\[1\]](#)[\[4\]](#) For larger spills, dike the area to prevent spreading.[\[12\]](#)
- Cleanup: Use non-sparking, explosion-proof equipment for cleanup.[\[12\]](#) Collect the absorbed material and contaminated debris into a designated, sealed container for hazardous waste.[\[4\]](#)

- Decontaminate: Clean the spill area thoroughly.
- Reporting: Report the incident to your supervisor and EHS department in accordance with institutional policy.

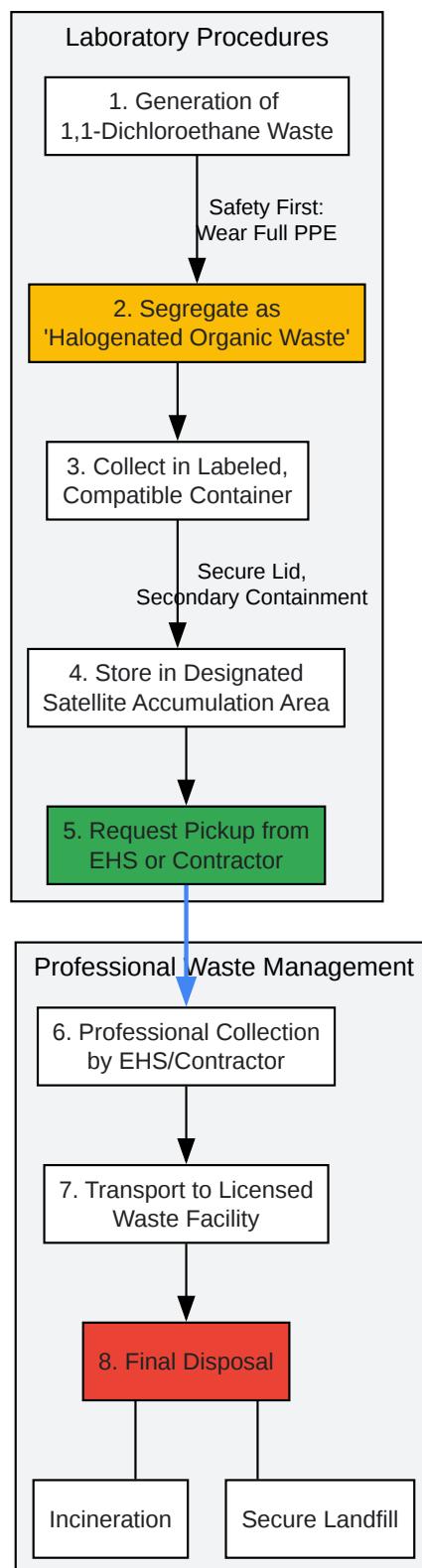
## Approved Professional Disposal Methods

The ultimate disposal of **1,1-dichloroethane** is performed by licensed hazardous waste management facilities using highly controlled methods. These are not to be attempted in a laboratory setting.

- High-Temperature Incineration: The most common method involves burning the waste in a chemical incinerator equipped with an afterburner and a hydrochloric acid scrubber to neutralize acidic gases.[2][13]
- Atomization: The chemical may be disposed of by atomization in a specialized combustion chamber that includes an effluent gas cleaning device.[13]
- Secure Landfill: In some cases, product residues and contaminated sorbent media may be placed in sealed, epoxy-lined drums and buried in a specially licensed landfill approved for chemical waste.[4][13]

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **1,1-dichloroethane** from a laboratory setting.

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Caption: Workflow for the safe disposal of **1,1-Dichloroethane** waste.

Always consult your institution's specific safety and waste management protocols and your local regulatory agencies for detailed guidance.[4][13] Your facility's Environmental Health and Safety department is the primary resource for any questions regarding chemical disposal.

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